

# isopyrazam toxicological reference values safety

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## Compound Focus: Isopyrazam

CAS No.: 881685-58-1

Cat. No.: S659206

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## Toxicological Reference Values for Isopyrazam

The table below summarizes the key toxicological reference values and safety classifications for **isopyrazam**.

Assessment Parameter	Value / Classification	Remarks / Basis
Acceptable Daily Intake (ADI)	0.017 mg/kg body weight per day	Established by EFSA; the highest chronic consumer exposure calculated was 14% of the ADI (for Dutch toddlers) [1].
Acute Reference Dose (ARfD)	0.17 mg/kg body weight	Established by EFSA; the highest acute exposure was from peaches, representing 19% of the ARfD [1].

| **Classification (ECHA)** | Toxic for Reproduction **Category 1B** Carcinogenic **Category 2** | Based on an opinion adopted by the European Chemicals Agency (ECHA) in December 2020 [1]. | | **Stereoselective Acute Toxicity (Zebrafish)** | *trans*-isomer LC50: **0.096 mg/L** *cis*-isomer: Less toxic | A 2024 study highlighted that the toxicity to zebrafish is highly dependent on the specific stereoisomer, with the *trans*-isomer being significantly more toxic [2]. |

## Comparative Safety and Resistance Profiles of Fungicide Classes

**Isopyrazam** belongs to the **Succinate Dehydrogenase Inhibitor (SDHI)** fungicide class [1] [3]. The table below compares its general resistance risk and cellular target with other major fungicide classes.

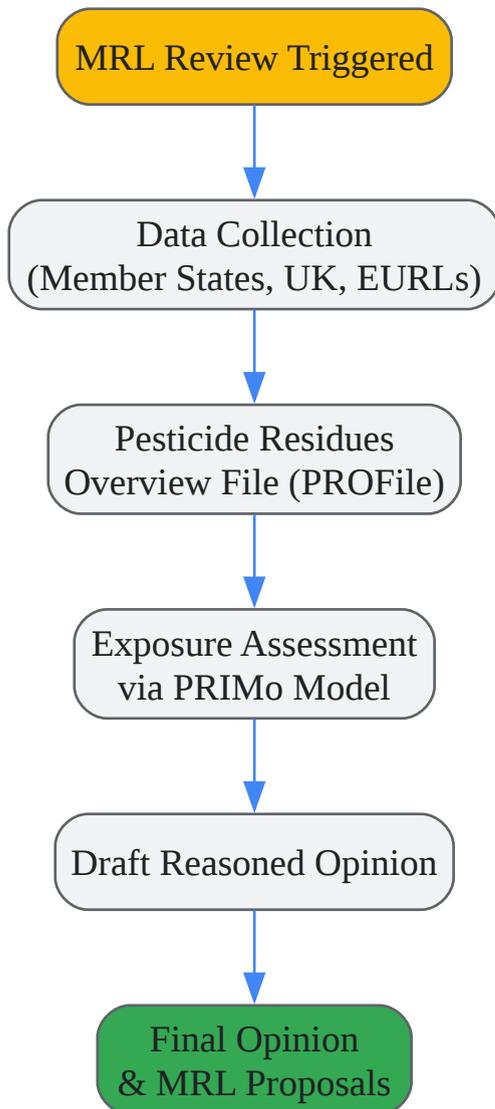
Fungicide Class (FRAC Code)	Target Protein / Cellular Process	Resistance Risk Assessment
SDHIs (7)	Succinate dehydrogenase (cellular respiration) [4]	Medium to High [4]
Quinone Outside Inhibitors (QoIs) (11)	Mitochondrial cytochrome b (cellular respiration) [3] [4]	High [4]
Demethylation Inhibitors (DMIs) (3)	Sterol 14 $\alpha$ -demethylase (membrane biosynthesis) [3] [4]	Medium [4]
Methyl Benzimidazoles (MBCs) (1)	$\beta$ -tubulin (cytoskeleton / mitosis) [4]	High [4]

## Detailed Experimental Protocols

For researchers aiming to replicate or build upon these findings, here is a summary of the key methodologies used in the cited studies.

## Protocol for Determining Toxicological Reference Values (EFSA)

The EFSA assessment is a comprehensive regulatory evaluation that follows a standardized workflow, summarized in the diagram below:



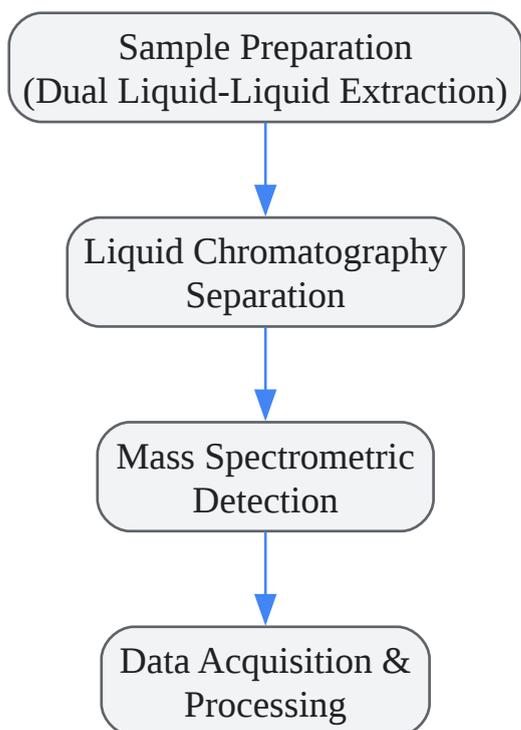
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*Key steps in the EFSA MRL review process include:*

- **Data Collection:** Gathering national Good Agricultural Practices (GAPs) and supporting residue data from member states [1].
- **Profile Preparation:** The designated rapporteur Member State compiles a Pesticide Residues Overview File (PROFile) and an evaluation report [1].
- **Exposure Calculation:** Consumer exposure is calculated using the EFSA Pesticide Residue Intake Model (PRIMo), considering both chronic and acute scenarios [1].
- **Risk Assessment:** Derived MRL proposals and toxicological reference values (ADI, ARfD) are evaluated to ensure consumer exposure remains within safe limits [1].

## Protocol for LC-MS/MS Analysis of Isopyrazam

A published pharmacokinetic study provides a detailed method for detecting **isopyrazam** in biological samples [5]. The experimental workflow is as follows:



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*Key parameters for the LC-MS/MS method include:*

- **Sample Preparation:** A dual liquid-liquid extraction technique is used. 100  $\mu\text{L}$  of plasma is mixed with an internal standard and 1 mL of ethyl acetate. After vortexing and centrifugation, the organic layer is separated and dried under nitrogen gas. The residue is reconstituted in the mobile phase for injection [5].
- **Liquid Chromatography:**
  - **Column:** Inertsil ODS-2 (5  $\mu\text{m}$ , 4.6  $\times$  150 mm).
  - **Mobile Phase:** Methanol and water (80:20, v/v) containing 0.1% formic acid.
  - **Flow Rate:** 0.8  $\text{mL}\cdot\text{min}^{-1}$  [5].
- **Mass Spectrometry:**
  - **Ionization:** Electrospray Ionization (ESI) in **positive ion mode**.
  - **Detection:** Multiple Reaction Monitoring (MRM).
  - **Ion Transitions:**  $m/z$  360.3  $\rightarrow$  244.1 for **isopyrazam** [5].

## Key Insights for Professionals

- **Regulatory Status and Data Gaps:** While the calculated consumer exposure to **isopyrazam** is currently below levels of concern, the EFSA opinion notes that some required confirmatory data were missing. Specifically, the relevance of a major metabolite for groundwater **could not be established**, and the potential impact of plant and livestock metabolism on the **isomer ratio** of the residue was flagged for potential future assessment [1].
- **The Stereoselectivity Consideration:** Recent research underscores that the toxicity and bioactivity of **isopyrazam** are highly dependent on its specific stereoisomers. This suggests that using enriched forms of less toxic isomers (e.g., *cis*-IPZ) could be a strategy to improve efficacy and reduce environmental and toxicological impact [2].

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## References

1. Review of the existing maximum residue levels for isopyrazam ... [pmc.ncbi.nlm.nih.gov]
2. Study on the Bioactivity, Toxicity, Stereoselective Fate, and ... [pubmed.ncbi.nlm.nih.gov]
3. Fungicide Resistance in Powdery Mildew Fungi - PMC [pmc.ncbi.nlm.nih.gov]
4. Molecular Mechanisms Underlying Fungicide Resistance ... [pmc.ncbi.nlm.nih.gov]
5. Open Access Journals - Scholarly Publishing-STEM [boffinaccess.com]

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